

# Safe Disposal of Diacetazotol: A Procedural Guide for Laboratory Professionals

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Diacetazotol*

Cat. No.: *B1663434*

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Researchers and scientists handling **Diacetazotol** require clear, immediate, and reliable information for its safe disposal. This guide provides essential logistical and safety protocols to ensure proper management of **Diacetazotol** waste, minimizing risks and ensuring compliance with safety regulations.

## Chemical and Physical Properties of Diacetazotol

A summary of the key quantitative data for **Diacetazotol** is presented below for easy reference.

Property	Value
CAS Registry Number	83-63-6
Molecular Formula	$C_{18}H_{19}N_3O_2$
Molecular Weight	309.36 g/mol
Appearance	Brick-red needles or stout, red prisms; yellowish-red powder
Melting Point	65 °C (needles), 75 °C (prisms), 74-76 °C (powder)
Solubility	Insoluble in water; soluble in alcohol, benzene, chloroform, ether, acetone, fixed oils, fats, and petrolatum.

# Experimental Protocols: Proper Disposal Procedures for **Diacetazotol**

Due to the potential hazards associated with azo compounds, including possible carcinogenicity and environmental toxicity, **Diacetazotol** must be disposed of as hazardous chemical waste.<sup>[1][2]</sup> Under no circumstances should it be disposed of down the drain or in regular solid waste.<sup>[3]</sup>

## Personal Protective Equipment (PPE) Required:

- **Gloves:** Nitrile or other chemically resistant gloves are mandatory to prevent skin contact.<sup>[3]</sup>
- **Eye Protection:** Chemical safety goggles or a face shield must be worn to protect against splashes.<sup>[3]</sup>
- **Lab Coat:** A standard laboratory coat is required to protect clothing and skin.<sup>[3]</sup>
- **Ventilation:** All handling and preparation for disposal should be conducted in a well-ventilated area or a chemical fume hood to avoid inhalation of dust or aerosols.<sup>[3]</sup>

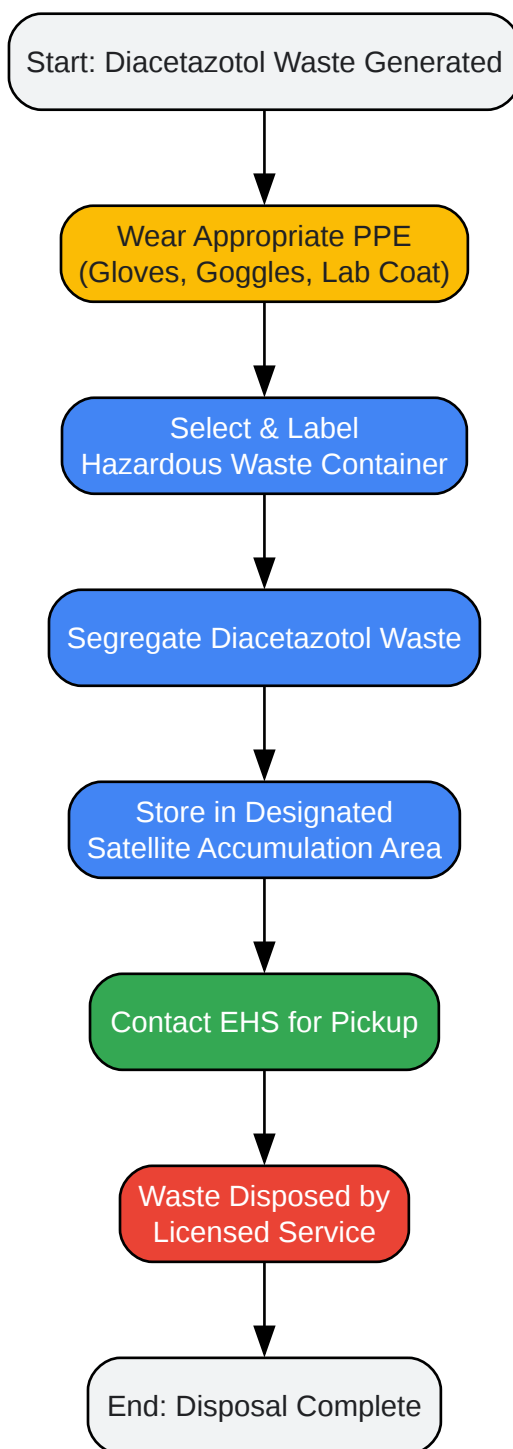
## Step-by-Step Disposal Protocol:

- **Waste Segregation:**
  - Designate a specific, clearly labeled waste container for "**Diacetazotol** Hazardous Waste."
  - Do not mix **Diacetazotol** waste with other chemical waste streams unless explicitly approved by your institution's Environmental Health and Safety (EHS) office.<sup>[3]</sup>
- **Container Selection and Management:**
  - Use a container compatible with **Diacetazotol**. The original container, if in good condition, is a suitable option.<sup>[3]</sup>
  - Ensure the container has a secure, tightly fitting lid and is kept closed except when adding waste.<sup>[3]</sup>

- Maintain a clean exterior of the waste container, free from contamination.<sup>[3]</sup>
- Hazardous Waste Labeling:
  - Affix a completed hazardous waste label to the container. The label must include:<sup>[3]</sup>
    - The words "Hazardous Waste."<sup>[3]</sup>
    - The full chemical name: "**Diacetazotol**."
    - The specific hazards (e.g., "Toxic," "Irritant").
    - The accumulation start date.
    - The name and contact information of the principal investigator or laboratory supervisor.
- On-Site Storage:
  - Store the sealed and labeled waste container in a designated satellite accumulation area (SAA) within the laboratory.<sup>[4]</sup>
  - The SAA should be in a secure location, away from general laboratory traffic.<sup>[3]</sup>
- Arranging for Disposal:
  - Contact your institution's EHS office to schedule a pickup for the hazardous waste.
  - Provide the EHS office with all necessary information as detailed on the hazardous waste label.

## Logical Workflow for Diacetazotol Disposal

The following diagram illustrates the decision-making and operational workflow for the proper disposal of **Diacetazotol**.



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Workflow for the safe disposal of **Diacetazotol**.

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## References

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- To cite this document: BenchChem. [Safe Disposal of Diacetazotol: A Procedural Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1663434#diacetazotol-proper-disposal-procedures]

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

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